

Application Note: Adamantan-1-amine Sulfate – Synthesis, Characterization, and Bio-Assay Protocols

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Compound of Interest

Compound Name: Adamantan-1-amine sulfate

CAS No.: 32793-63-8

Cat. No.: B1365980

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Executive Summary & Chemical Rationale

Adamantan-1-amine sulfate (Amantadine Sulfate, CAS 31377-23-8) is the sulfate salt of the antiviral and antiparkinsonian agent amantadine.^{[1][2]} While the hydrochloride salt is more ubiquitous in immediate-release formulations, the sulfate salt is critical in specific drug development contexts, particularly for veterinary applications and extended-release matrices where the solubility profile of the sulfate anion (

) offers distinct pharmacokinetic advantages over the chloride ().

This guide provides a definitive experimental framework for the synthesis (salt formation), analytical characterization, and biological validation of **Adamantan-1-amine sulfate**. Unlike standard protocols, this document addresses the specific challenges of this compound: its lack of a UV chromophore and its high sublimation potential.

Chemical Identity[2][3][4][5]

- Formula:
- Stoichiometry: 2:1 (Amine:Acid)[2]
- Molecular Weight: 400.6 g/mol [2][3]
- Appearance: White crystalline powder[4][5]
- Solubility: Soluble in water; practically insoluble in ether.[4]

Synthesis Protocol: Salt Formation & Purification

Objective: To synthesize high-purity **Adamantan-1-amine sulfate** from Adamantan-1-amine (free base) via controlled acid-base neutralization.

Reaction Logic

The reaction is a direct neutralization. The key technical challenge is controlling the exotherm to prevent sublimation of the free base before salt formation and ensuring the correct 2:1 stoichiometry to avoid forming the hygroscopic bisulfate (

) salt.

Materials[5][9]

- Precursor: Adamantan-1-amine (Free Base), >98% purity.
- Acid: Sulfuric Acid (), 1 M solution in absolute ethanol.
- Solvent: Ethanol (anhydrous) and Diethyl Ether (as anti-solvent).
- Equipment: Jacketed reactor (or ice bath), mechanical stirrer, vacuum filtration setup.

Step-by-Step Procedure

- Dissolution:

- Dissolve 10.0 g (66.1 mmol) of Adamantan-1-amine free base in 100 mL of anhydrous ethanol at room temperature.
- Note: Ensure complete dissolution; the solution should be clear.
- Neutralization (Critical Step):
 - Cool the amine solution to 0–5°C.^[6]
 - Add 33.0 mL of 1 M

in ethanol (33.0 mmol) dropwise over 30 minutes.
 - Causality: Slow addition at low temperature prevents localized heating, which can degrade the amine or cause rapid, amorphous precipitation rather than crystallization.
- Crystallization:
 - Allow the mixture to warm to room temperature and stir for 1 hour.
 - If precipitation is not heavy, concentrate the solution by rotary evaporation to ~50% volume.
 - Add 50 mL of cold Diethyl Ether dropwise to induce crystallization.
 - Mechanism:^{[2][7][8][6][9][10]} The sulfate salt is insoluble in ether; this "crashing out" method yields a purer crystal lattice than evaporative drying.
- Isolation:
 - Filter the white precipitate using a sintered glass funnel.
 - Wash the cake twice with 20 mL of cold 1:1 Ethanol/Ether.
- Drying:
 - Dry under vacuum (10 mbar) at 50°C for 6 hours.
 - QC Check: The melting point should be >300°C (with decomposition).

Synthesis Workflow Diagram



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Figure 1: Step-by-step workflow for the synthesis of Amantadine Sulfate via acid-base neutralization.

Analytical Characterization Protocols

Challenge: Amantadine lacks a conjugated

-system, meaning it has no significant UV absorbance above 200 nm. Standard HPLC-UV is ineffective without derivatization.

Method A: GC-FID (Recommended for Purity/Assay)

Gas Chromatography (GC) is the preferred method for bulk purity assay because the free base (liberated in the injector) is volatile and stable.

- System: Agilent 7890 or equivalent with FID.
- Column: HP-5 or DB-5ms (30 m × 0.32 mm × 0.25 μm).
- Inlet: Split mode (20:1), 250°C.
- Carrier Gas: Helium at 1.5 mL/min (Constant Flow).
- Oven Program:
 - Initial: 70°C (hold 1 min).
 - Ramp: 15°C/min to 200°C.
 - Final: 300°C (hold 5 min).

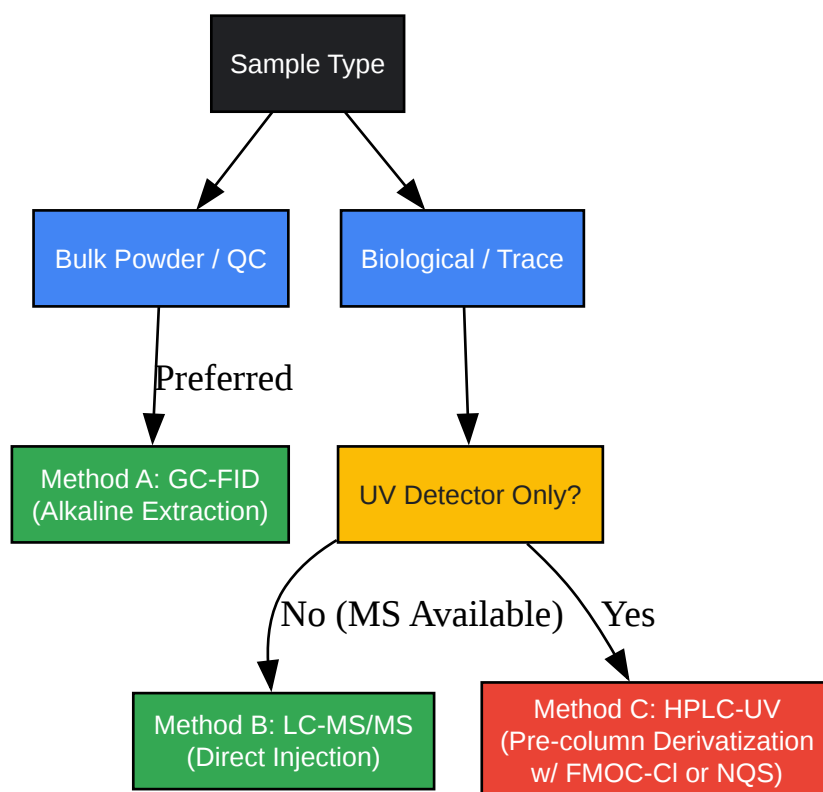
- Sample Prep: Dissolve 10 mg Sulfate salt in 10 mL of 1M NaOH (to free the base) and extract into 10 mL Dichloromethane (DCM). Inject the DCM layer.

Method B: LC-MS/MS (Recommended for Bioanalysis/Trace)

For biological samples or trace impurity analysis where derivatization is cumbersome.

- Column: C18 Reverse Phase (e.g., Waters XBridge, 150 x 2.1 mm, 3.5 μ m).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: Acetonitrile.^[6]^[11]
- Gradient: 5% B to 95% B over 10 mins.
- Detection: ESI Positive Mode (M+H)⁺.
 - Target Mass: m/z 152.15 (Amantadine cation).
 - Sulfate check: Monitor m/z 97 (HSO₄⁻) in negative mode if salt confirmation is needed.

Analytical Decision Matrix



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Figure 2: Decision tree for selecting the appropriate analytical method based on sample type and instrumentation.

Biological Assay: NMDA Receptor Antagonism[2] [14]

Context: Amantadine acts as a weak, non-competitive antagonist of the NMDA receptor channel.[9][10] This assay validates biological activity.

Protocol: Calcium Flux Assay (HEK293 Cells)

This functional assay measures the ability of Amantadine Sulfate to block influx induced by Glutamate/Glycine.

- Cell Line: HEK293 cells stably expressing NR1/NR2A NMDA receptors.
- Reagents:

- Agonist: Glutamate (10 μ M) + Glycine (10 μ M).
- Dye: Fluo-4 AM (Calcium indicator).
- Buffer:
 - free HBSS (Magnesium blocks NMDA, so it must be removed to test the drug).
- Procedure:
 - Load cells with Fluo-4 AM for 45 mins at 37°C.
 - Pre-incubate cells with Amantadine Sulfate (Serial dilution: 0.1 μ M to 1000 μ M) for 15 mins.
 - Inject Agonist solution (Glu/Gly) via automated fluidics (e.g., FLIPR).
 - Measure fluorescence (Ex 488nm / Em 525nm).
- Data Analysis:
 - Calculate
 - by plotting % Inhibition vs. Log[Concentration].
 - Expected Result:
 - typically ranges between 10–100 μ M depending on the specific NMDA subunit composition.

Solubility & Stability Data Summary

Parameter	Value / Observation	Method
Melting Point	>300°C (Decomposes)	Capillary Method
Water Solubility	Soluble (~50-100 mg/mL)	Visual Saturation
Ethanol Solubility	Sparingly Soluble	Visual Saturation
Ether Solubility	Insoluble	Gravimetric
Hygroscopicity	Low (Superior to HCl salt)	DVS (Dynamic Vapor Sorption)
pKa	10.8 (Amine conjugate acid)	Potentiometric Titration

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